Phase Equilibrium and Miscibility Profile of Methyl 2,4-dimethylbenzoate

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Compound of Interest

Compound Name:	*Methyl 2,4-dimethylbenzoate*
CAS No.:	*23617-71-2*
Cat. No.:	*B1585506*

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Executive Summary

Methyl 2,4-dimethylbenzoate (CAS: 23617-71-2) represents a specific class of lipophilic aromatic esters utilized as intermediates in organic synthesis and fragrance formulation. Unlike high-melting pharmaceutical solids, this compound presents a unique thermodynamic profile due to its low melting point (

), rendering it a liquid at standard laboratory conditions.

This guide moves beyond simple "solubility" tables to address the Liquid-Liquid Equilibrium (LLE) and Solid-Liquid Equilibrium (SLE) behaviors critical for extraction, purification, and formulation. We detail the experimental protocols for determining miscibility limits and provide a thermodynamic framework for modeling its phase behavior in organic solvents.

Physicochemical Profile & Thermodynamic Fundamentals

To design effective solvation or extraction processes, one must first understand the solute's intrinsic properties. **Methyl 2,4-dimethylbenzoate** is characterized by a "lipophilic core" (the

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dimethylbenzene ring) and a "polar head" (the methyl ester group).

Core Physical Properties

Property	Value	Source	Relevance
Physical State (25°C)	Liquid (Oil)	[PubChem, 2025]	Determines handling (pump vs. scoop)
Melting Point ( )		[ChemicalBook, 2025]	Requires sub-zero cooling for crystallization
Boiling Point ( )		[ChemSrc, 2025]	High thermal stability for distillation
LogP (Octanol/Water)	2.82	[NIH, 2025]	Indicates high lipophilicity; poor water solubility
Density		[Stenutz, 2025]	Critical for phase separation design

Solubility Theory: The "Like Dissolves Like" Mechanism

The solubility of **Methyl 2,4-dimethylbenzoate** is governed by van der Waals forces and dipole-dipole interactions.

- Aromatic Stacking: Solvents rich in

  -electrons (e.g., Toluene, Benzene) show near-ideal miscibility due to

  stacking interactions with the benzoate ring.

- Hydrogen Bonding: While the ester oxygen can accept hydrogen bonds, the molecule lacks a donor. Thus, it is miscible with protic solvents (Alcohols) but may show phase separation in highly polar, H-bond network-dominated solvents (Water, Ethylene Glycol) at low temperatures.

Experimental Protocols

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Reliable solubility data requires self-validating experimental systems. We recommend two distinct workflows depending on the phase of interest: Laser Monitoring for low-temperature crystallization (SLE) and Shake-Flask for partition coefficients (LLE).

Protocol A: Laser Monitoring of Solid-Liquid Equilibrium (SLE)

Use this protocol to determine the solubility curve for purification via crystallization at

.

Principle: A laser beam passes through a temperature-controlled vessel. Undissolved crystals scatter the light, reducing transmittance. The "clear point" (solubility) is detected when transmittance hits a maximum plateau.

Step-by-Step Methodology:

- Preparation: Weigh precisely

  of **Methyl 2,4-dimethylbenzoate** into a jacketed glass vessel.
- Solvent Addition: Add the organic solvent (e.g., Methanol) stepwise.
- Cooling: Lower temperature to

  using a cryostat to induce crystallization.
- Heating Ramp: Heat the suspension at a rate of

  while stirring at 400 rpm.
- Detection: Continuously record laser transmittance. The temperature at which transmittance stabilizes at 100% is recorded as the saturation temperature (

).
- Validation: Repeat the cooling/heating cycle 3 times. If

  varies by

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, check for solvent evaporation or degradation.

Protocol B: Shake-Flask Method for Miscibility/LLE

Use this for determining partition coefficients or miscibility limits in partially miscible solvents (e.g., Water/Solvent mixtures).

- Equilibration: Mix solute and solvent in a 1:1 ratio in a separatory funnel.
- Agitation: Shake mechanically for 24 hours at constant temperature (

).
- Phase Separation: Allow phases to settle for 4 hours.
- Sampling: Carefully withdraw aliquots from both the organic and aqueous layers.
- Quantification: Analyze concentration via HPLC-UV (254 nm) or GC-FID.

Visualization: Experimental Decision Workflow

The following diagram outlines the decision logic for selecting the correct solubility determination method based on the target temperature and solvent system.

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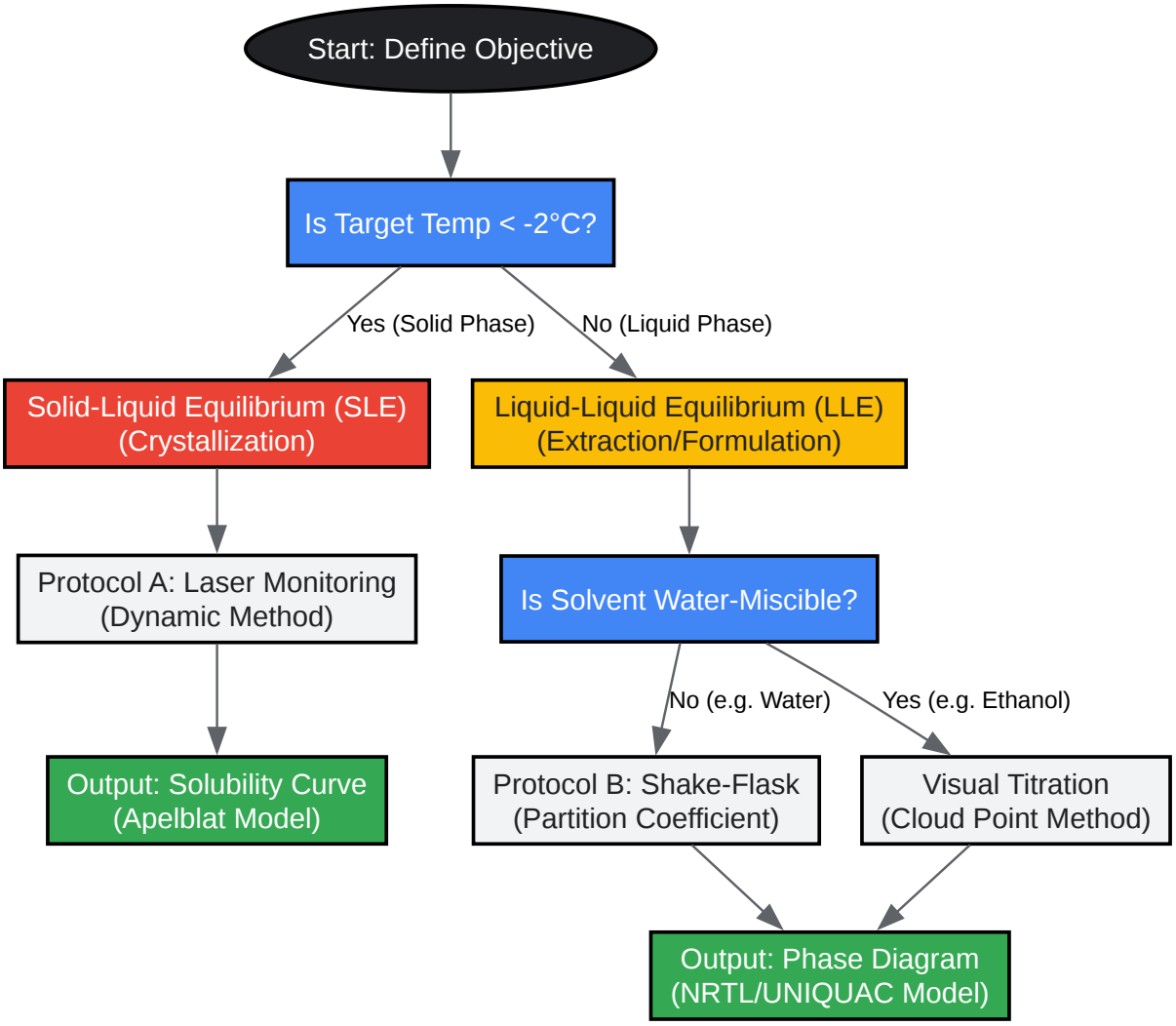

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Figure 1: Decision tree for selecting the appropriate solubility measurement protocol based on the physical state of **Methyl 2,4-dimethylbenzoate**.

Thermodynamic Modeling & Analysis

To interpolate solubility data beyond experimental points, we employ semi-empirical models.

The Modified Apelblat Equation (For SLE)

When analyzing the solubility of the solid phase (below -2°C), the Modified Apelblat equation is the industry standard for correlating mole fraction solubility (

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) with temperature (

):

- A, B, C: Empirical parameters derived from regression analysis of the experimental data.
- Application: Use this to predict the precise cooling curve required to crystallize **Methyl 2,4-dimethylbenzoate** from methanol or ethanol with high yield.

Predicted Miscibility Profile

Based on the Hansen Solubility Parameters (HSP) and LogP data, we categorize common organic solvents for **Methyl 2,4-dimethylbenzoate**:

Solvent Class	Representative Solvents	Interaction Type	Miscibility Prediction
Non-Polar	Hexane, Cyclohexane	Dispersion forces	Fully Miscible
Aromatic	Toluene, Benzene	Stacking	Fully Miscible (Ideal for synthesis)
Chlorinated	Dichloromethane (DCM), Chloroform	Dipole-Dipole	Fully Miscible (Excellent extraction solvent)
Polar Protic	Methanol, Ethanol	H-Bonding (Acceptor)	Miscible (Temperature dependent < -10°C)
Polar Aprotic	Acetone, Ethyl Acetate	Dipole-Dipole	Fully Miscible
Highly Polar	Water	Hydrophobic Effect	Immiscible (Solubility < 0.1 g/L)

Practical Implications for Research

Synthesis & Purification

Since **Methyl 2,4-dimethylbenzoate** is a liquid at room temperature, recrystallization is not a viable purification method under standard conditions.

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- Recommendation: Use vacuum distillation (BP ~232°C) for purification.
- Alternative: If low-temperature equipment is available, crystallization from Methanol at

  can yield high-purity crystals, leveraging the steep solubility drop predicted by the Apelblat model in alcohols.

Drug Formulation

For pharmaceutical applications (e.g., as an excipient or intermediate), its high lipophilicity (LogP 2.82) suggests it will readily cross biological membranes but requires surfactants (e.g., Tween 80) or cosolvents (PEG 400) to achieve aqueous compatibility.

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Sources

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- 2. 2,4-Dimethylbenzoic acid | CAS#:611-01-8 | Chemsrc [chemsrc.com]

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